

Application Notes: YH-306 for Inducing Apoptosis in Cancer Cells

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Compound of Interest

Compound Name: YH-306

Cat. No.: B15619820

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Introduction

YH-306 is a novel synthetic small molecule that has demonstrated significant anti-tumor activity, particularly in colorectal cancer (CRC) models. It functions as a potent inhibitor of Focal Adhesion Kinase (FAK), a non-receptor tyrosine kinase crucial for cancer cell proliferation, survival, migration, and invasion. By targeting the FAK signaling pathway, **YH-306** effectively induces apoptosis and suppresses tumor growth and metastasis, making it a promising candidate for cancer therapy.[1][2][3] These application notes provide researchers, scientists, and drug development professionals with a comprehensive overview of **YH-306**, including its mechanism of action, quantitative data on its efficacy, and detailed protocols for its application in cancer research.

Mechanism of Action

YH-306 exerts its anti-cancer effects by inhibiting the autophosphorylation of FAK at Tyr397. This initial phosphorylation event is a critical step for the recruitment and activation of downstream signaling proteins such as Src, PI3K, and Paxillin.[4][5] By blocking this key activation step, **YH-306** disrupts the entire FAK signaling cascade, leading to a series of cellular events that culminate in apoptosis and the inhibition of metastatic processes.

The key molecular effects of **YH-306** include:

- **Inhibition of FAK Pathway Activation:** **YH-306** significantly reduces the phosphorylation of FAK, c-Src, paxillin, and PI3K.[3]
- **Downregulation of Pro-Survival and Proliferation Markers:** Treatment with **YH-306** leads to a dose-dependent decrease in the expression of c-myc and the anti-apoptotic protein Bcl-xl.[6]
- **Induction of Apoptosis:** **YH-306** induces apoptosis in various colorectal cancer cell lines. This is evidenced by an increase in the population of Annexin V-positive cells.[1]
- **Suppression of Cell Adhesion, Migration, and Invasion:** **YH-306** effectively inhibits the ability of cancer cells to adhere to the extracellular matrix (ECM), migrate, and invade through Matrigel or collagen I.[6][7]

Data Presentation

The following tables summarize the quantitative effects of **YH-306** on various cancer cell lines as reported in the literature.

Table 1: Effect of **YH-306** on Colorectal Cancer Cell Adhesion

Cell Line	YH-306 Concentration (μM)	Inhibition of Adhesion to Collagen I (%)
HCT116	50	67
HT-29	50	78

Data extracted from studies on colorectal cancer cells showing significant reduction in cell attachment after treatment with 50 μM **YH-306**.[6]

Table 2: Effect of **YH-306** on Colorectal Cancer Cell Proliferation

Cell Line	IC50 (μM) after 72h
CT-26	~25
HT-29	~30
SW620	~35
HCT116	~40

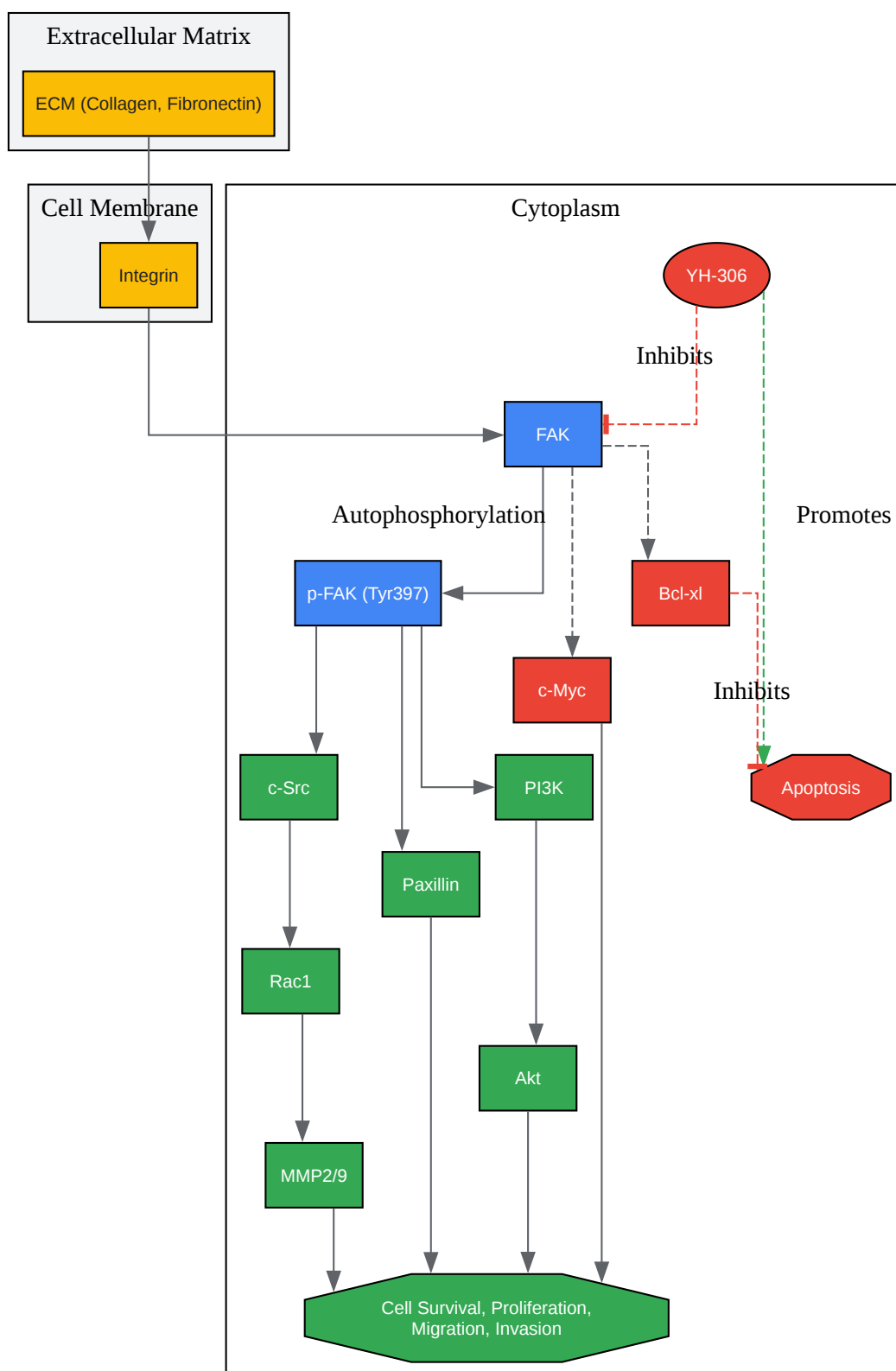
Approximate IC50 values determined by MTS assay after 72 hours of treatment with **YH-306**.
[\[1\]](#)

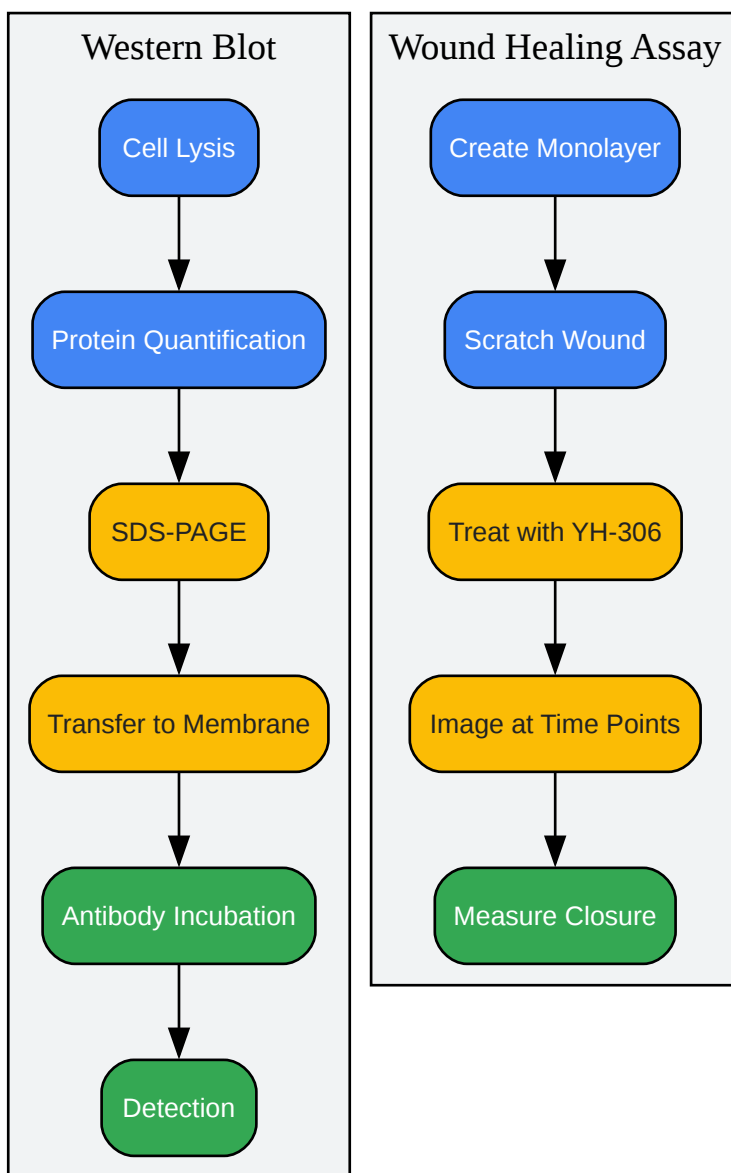
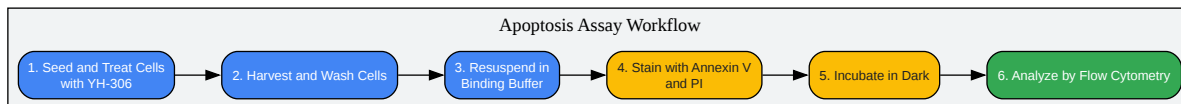
Table 3: Induction of Apoptosis by **YH-306** in Colorectal Cancer Cells

Cell Line	YH-306 Concentration (μM)	Apoptotic Cells (%)
CT-26	50	~25
HT-29	50	~20
SW620	50	~18
HCT116	50	~22

Percentage of apoptotic cells (Annexin V-positive) after 36 hours of treatment with 50 μM **YH-306**, as determined by flow cytometry.[\[1\]](#)

Mandatory Visualization





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